

Palmitoleoyl Chloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Palmitoleoyl chloride*

Cat. No.: *B8038789*

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Disclaimer: This document provides a detailed overview of the safety and handling precautions for **Palmitoleoyl chloride**. The information herein is compiled from publicly available Safety Data Sheets (SDS) for its close structural analog, Palmitoyl chloride (CAS No. 112-67-4), due to the limited availability of a specific SDS for **Palmitoleoyl chloride**. The acyl chloride functional group is the primary driver of reactivity and hazards for both molecules. Therefore, the safety precautions are expected to be highly similar. This guide is intended for researchers, scientists, and drug development professionals. All laboratory personnel must consult the most current SDS for the specific product they are using and adhere to all institutional and regulatory safety protocols.

Introduction

Palmitoleoyl chloride is a reactive acyl chloride used in various research and development applications, particularly in the synthesis of complex lipids and bioconjugates. Its reactivity, while essential for its intended chemical transformations, also presents significant health and safety hazards. This guide provides a comprehensive overview of these hazards and outlines the necessary precautions for its safe handling, storage, and disposal.

Hazard Identification and Classification

Palmitoleoyl chloride is classified as a hazardous substance. It is a corrosive compound that can cause severe skin burns and eye damage.^{[1][2]} It reacts violently with water, releasing hydrogen chloride gas, which is also corrosive and can cause severe respiratory tract irritation.^{[1][2]} Inhalation of vapors or mists can lead to lung edema.^[2]

GHS Hazard Statements:

- H312: Harmful in contact with skin.
- H314: Causes severe skin burns and eye damage.^[1]
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- EUH014: Reacts violently with water.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of Palmitoyl chloride, used as a proxy for **Palmitoleoyl chloride**, is presented in the table below.

Property	Value
CAS Number	112-67-4
Molecular Formula	C ₁₆ H ₃₁ ClO
Molecular Weight	274.87 g/mol [1][3]
Appearance	Clear colorless to light yellow liquid[4]
Odor	Pungent
Boiling Point	88-90 °C at 0.2 mmHg
Melting Point	11-13 °C
Density	0.906 g/mL at 25 °C
Flash Point	>110 °C (>230 °F)
Water Solubility	Decomposes
Stability	Moisture sensitive.[5] Stable under recommended storage conditions.

Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling **Palmitoleoyl chloride**.

Engineering Controls

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- An eyewash station and safety shower must be readily accessible.[5]

Personal Protective Equipment (PPE)

- Eye Protection: Tightly fitting safety goggles and a face shield are required.[1]

- Hand Protection: Impermeable chemical-resistant gloves (e.g., nitrile rubber) must be worn. [\[1\]](#) Gloves should be inspected before use and disposed of properly after handling.[\[1\]](#)
- Skin and Body Protection: A lab coat, and in some cases, a chemical-resistant apron or full-body suit, is necessary to prevent skin contact.[\[1\]](#)
- Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors should be used.

A logical workflow for the safe handling of **Palmitoleoyl chloride** in a laboratory setting is depicted below.

Diagram 1: Laboratory Handling Workflow for Palmitoleoyl Chloride

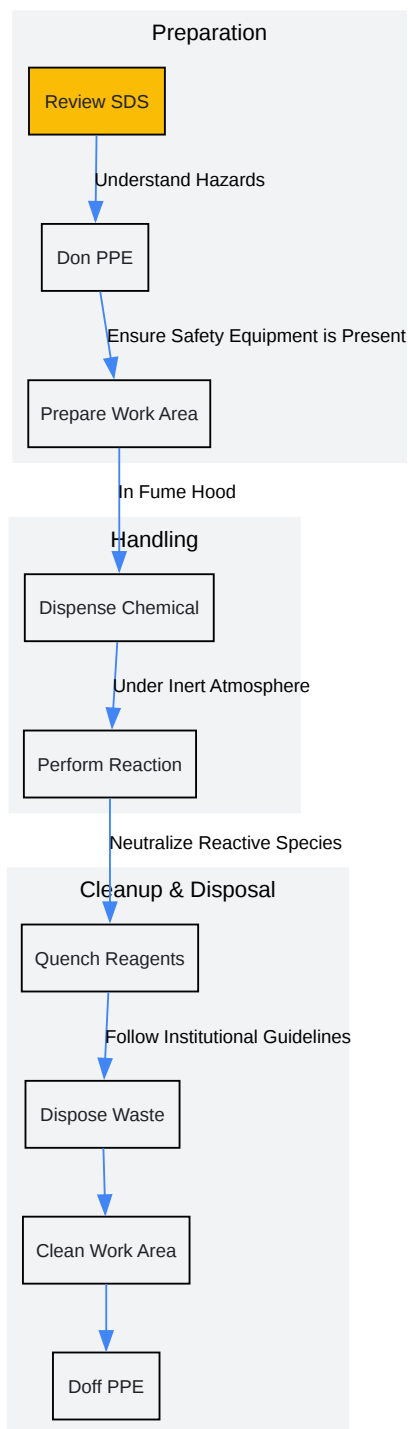
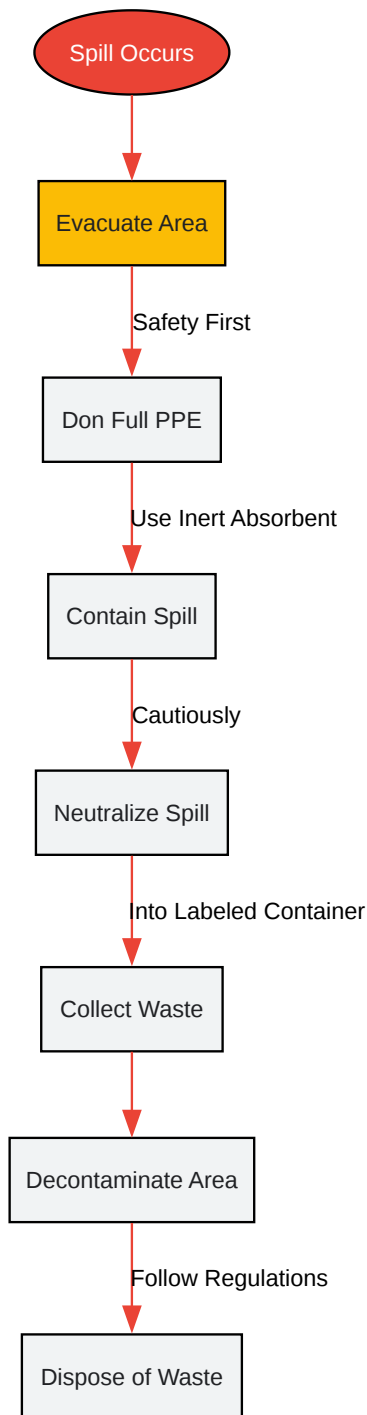


Diagram 2: Emergency Spill Response for Palmitoleoyl Chloride



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